

3,5-Dinitrobenzoic acid solubility in common organic solvents

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Compound of Interest

Compound Name: 3,5-Dinitrobenzoic acid

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An In-depth Technical Guide to the Solubility of **3,5-Dinitrobenzoic Acid** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,5-dinitrobenzoic acid** in a range of common organic solvents. The data presented is crucial for professionals in research and development, particularly in the pharmaceutical industry, where **3,5-dinitrobenzoic acid** is utilized as a reagent for the derivatization and determination of various compounds.^[1] Understanding its solubility is essential for optimizing reaction conditions, purification processes, and formulation development.

Core Solubility Data

The solubility of **3,5-dinitrobenzoic acid** is significantly influenced by the nature of the solvent and the temperature. Generally, it exhibits greater solubility in polar organic solvents compared to non-polar ones, which can be attributed to the polar nature of the carboxylic acid and nitro functional groups.^[2] The compound is soluble in alcohol and glacial acetic acid, and slightly soluble in ether and carbon disulfide.^[1] Its solubility in water is limited.^[3]

The following tables summarize the quantitative solubility data of **3,5-dinitrobenzoic acid** in several common organic solvents at various temperatures. This data is primarily derived from a study by Zhang et al., which systematically determined the solubility over a temperature range from 273.15 K to 323.15 K.^{[4][5]}

Table 1: Solubility of **3,5-Dinitrobenzoic Acid** in Alcohols and Acetonitrile

Temperature (K)	Methanol (mol/L)	Ethanol (mol/L)	Acetonitrile (mol/L)
273.15	0.6847	1.611	0.034
283.15	0.507	0.4675	-
293.15	0.9474	1.974	1.5018
303.15	0.8985	0.6881	-
313.15	1.956	2.987	5.104
323.15	1.5225	1.2733	-

Data sourced from
Zhang et al.[\[4\]](#)

Table 2: Solubility of **3,5-Dinitrobenzoic Acid** in Esters and Halogenated Solvents

Temperature (K)	Ethyl Acetate (mol/L)	Dichloromethane (mol/L)
273.15	-	-
283.15	-	-
293.15	0.25475	-
303.15	1.7218	-
313.15	-	1.191
323.15	2.7884	-

Data sourced from Zhang et al.
[\[4\]](#)

Table 3: Solubility of **3,5-Dinitrobenzoic Acid** in Aromatic Hydrocarbons and Water

Temperature (K)	Toluene (mol/L)	Water (g/L)
273.15	0.10322	-
283.15	-	-
293.15	-	-
298.15	-	1.35[3][6]
303.15	-	-
313.15	-	-
323.15	-	-

Data for Toluene sourced from
Zhang et al.[4]

Experimental Protocols

The determination of solubility is a critical experimental procedure. The data presented in this guide was obtained using a gravimetric method, a common and reliable technique for measuring the solubility of solid compounds in liquid solvents.[3][7][8] The following is a detailed methodology representative of the experimental protocol used for determining the solubility of **3,5-dinitrobenzoic acid**.

Gravimetric Method for Solubility Determination

1. Materials and Apparatus:

- **3,5-Dinitrobenzoic acid** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath
- Calibrated digital thermometer
- Analytical balance (precision of ± 0.1 mg)

- Filtration unit with syringe filters (e.g., 0.45 μm PTFE)
- Glass vials with airtight seals
- Drying oven

2. Procedure:

- Sample Preparation: An excess amount of **3,5-dinitrobenzoic acid** is added to a known volume of the selected organic solvent in a sealed glass vial. The addition of excess solute ensures that a saturated solution is formed.
- Equilibration: The vials are placed in a thermostatic shaker bath set to the desired temperature. The mixture is agitated for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, the agitation is stopped, and the vials are allowed to stand in the thermostatic bath for a period (e.g., 2-4 hours) to allow the undissolved solid to settle.
- Sample Withdrawal and Filtration: A sample of the supernatant (the clear saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature. The sample is immediately filtered through a syringe filter to remove any undissolved particles.
- Gravimetric Analysis: A known volume of the filtered saturated solution is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the solute).
- Mass Determination: After complete evaporation of the solvent, the container with the solid residue is weighed. The mass of the dissolved **3,5-dinitrobenzoic acid** is determined by subtracting the initial weight of the empty container.
- Calculation of Solubility: The solubility is calculated based on the mass of the dissolved solute and the volume of the solvent used. This can be expressed in various units, such as g/L or mol/L.

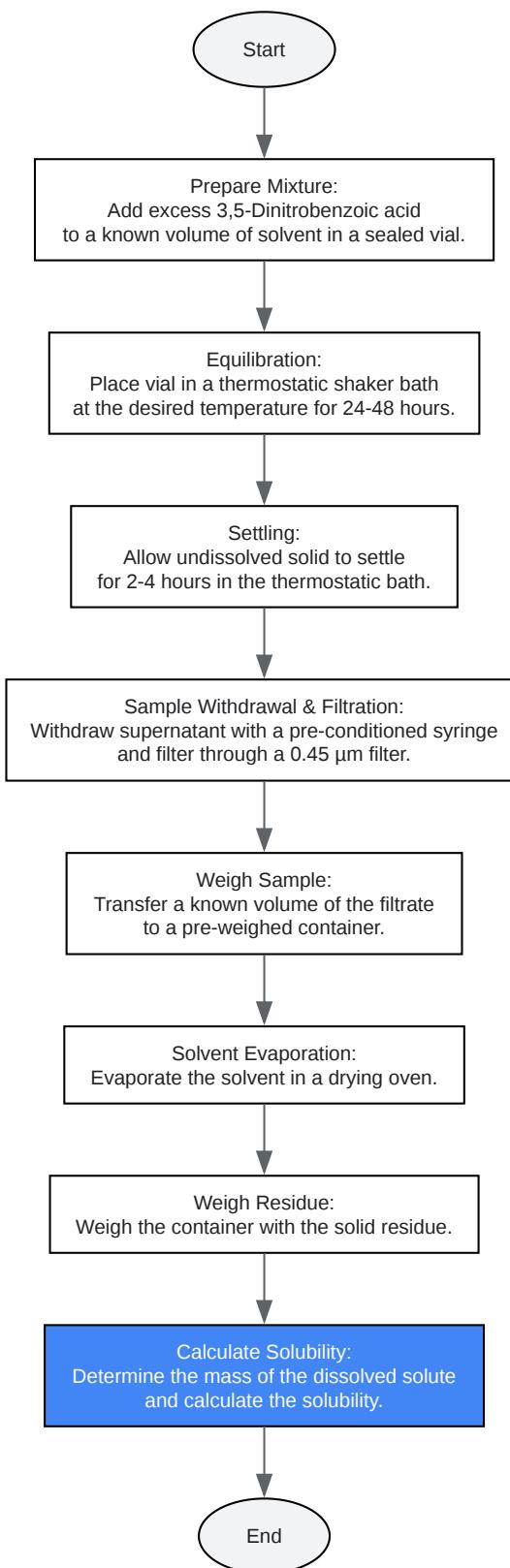
3. Quality Control:

- The temperature of the thermostatic bath should be monitored and controlled with high precision throughout the experiment.
- Multiple samples should be taken at each temperature point to ensure the reproducibility of the results.
- The purity of the **3,5-dinitrobenzoic acid** and the solvents should be confirmed prior to the experiment.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **3,5-dinitrobenzoic acid**.

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Caption: Gravimetric method workflow for solubility determination.

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